

Application Notes and Protocols for CBK289001 in Cell Migration Inhibition

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Compound of Interest

Compound Name: CBK289001

Cat. No.: B1668688

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These application notes provide a comprehensive guide for utilizing **CBK289001** to inhibit cell migration, with a focus on the MDA-MB-231 breast cancer cell line. Detailed protocols for wound healing and transwell migration assays are provided, along with a summary of effective concentrations and an overview of the relevant signaling pathway.

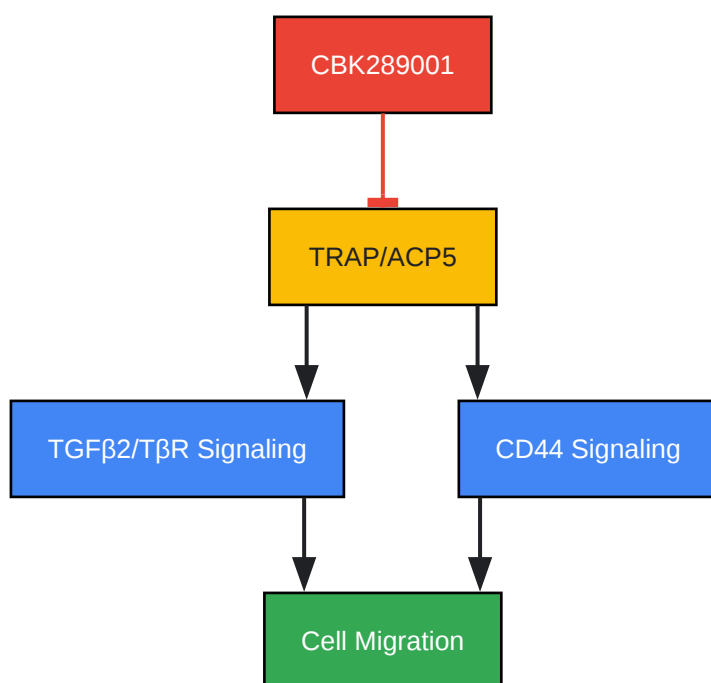
Quantitative Data Summary

CBK289001 has been shown to be an effective inhibitor of cell migration in MDA-MB-231 breast cancer cells. The following table summarizes the key quantitative data regarding its application.

Parameter	Value	Cell Line	Citation
Effective Concentration	20 μ M - 100 μ M	MDA-MB-231	[1][2]
Time to Significant Inhibition	24 hours	MDA-MB-231	[1][2]
Duration of Effect	Reduced migration velocity over 30 hours	MDA-MB-231	[1]
Target	Tartrate-resistant acid phosphatase (TRAP/ACP5)	N/A	

Mechanism of Action and Signaling Pathway

CBK289001 functions as an inhibitor of Tartrate-Resistant Acid Phosphatase (TRAP/ACP5). TRAP/ACP5 is implicated in promoting metastasis-related properties in cancer cells. In MDA-MB-231 cells, TRAP/ACP5 has been shown to regulate cell migration and proliferation through the Transforming Growth Factor Beta 2 (TGF β 2)/TGF β Receptor (T β R) and CD44 signaling pathways. By inhibiting TRAP/ACP5, **CBK289001** is believed to disrupt these pro-migratory signals.



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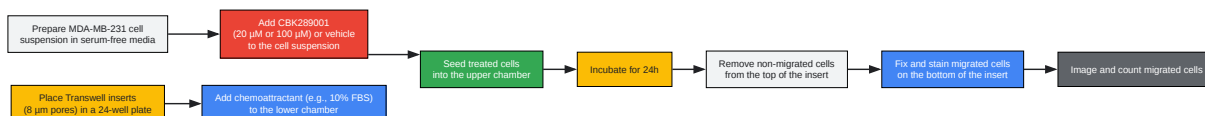
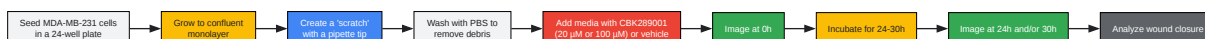
Caption: **CBK289001** inhibits TRAP/ACP5, disrupting pro-migratory signaling pathways.

Experimental Protocols

The following are detailed protocols for assessing the inhibitory effect of **CBK289001** on the migration of MDA-MB-231 cells.

Wound Healing (Scratch) Assay

This assay provides a straightforward method to assess collective cell migration.



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References

- 1. Transwell Cell Migration Assay Using Human Breast Epithelial Cancer Cell [bio-protocol.org]
- 2. Transwell Cell Migration Assay Using Human Breast Epithelial Cancer Cell [en.bio-protocol.org]

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